

Molecular structure and formula of 4-methoxyphenylacetaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(4-methoxyphenyl)acetaldehyde

Cat. No.: B1346790

[Get Quote](#)

An In-Depth Technical Guide to the Molecular Structure and Formula of 4-Methoxyphenylacetaldehyde

Abstract

This technical guide provides a comprehensive examination of 4-methoxyphenylacetaldehyde (CAS: 5703-26-4), a key aromatic aldehyde utilized in organic synthesis and the fragrance industry. The document moves beyond a superficial statement of the molecular formula to detail the analytical techniques used for its structural elucidation, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). We explore common synthetic routes and the characteristic reactivity of its aldehyde functional group, which makes it a versatile precursor for more complex molecules, including those with therapeutic potential. This guide includes detailed experimental protocols, safety and handling procedures, and a discussion of its applications, particularly as a synthon in medicinal chemistry. All data and claims are substantiated with references to authoritative sources to ensure scientific integrity.

Molecular Identity and Physicochemical Properties

4-Methoxyphenylacetaldehyde, also known as p-methoxyphenylacetaldehyde or by its IUPAC name **2-(4-methoxyphenyl)acetaldehyde**, is an organic compound that serves as a valuable building block in synthetic chemistry.^[1] Its identity is established by a unique combination of its molecular formula, weight, and structural arrangement.

The fundamental identifiers and physical properties are crucial for its handling, reaction setup, and purification processes. These are summarized in the table below.

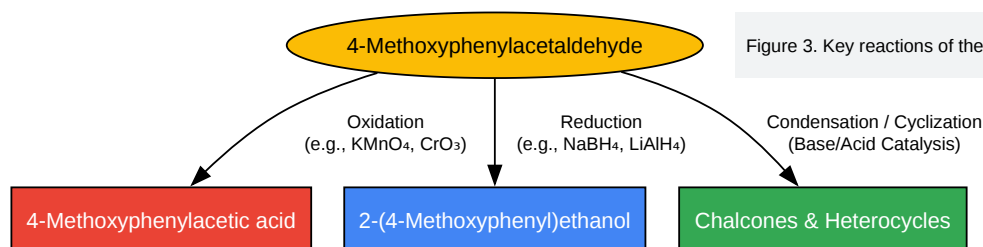
Property	Value	Source(s)
IUPAC Name	2-(4-methoxyphenyl)acetaldehyde	[2][3]
Synonyms	4-Methoxyphenylacetaldehyde, p-methoxyphenylacetaldehyde	[1][2][4]
CAS Number	5703-26-4	[2][3][4][5]
Molecular Formula	C ₉ H ₁₀ O ₂	[2][3][4][5]
Molecular Weight	150.17 g/mol	[2][4]
Appearance	Liquid at room temperature	[1]
Boiling Point	255.5°C at 760 mmHg	[1]
Solubility	Insoluble in water; Soluble in ethanol, methanol, chloroform	[1][4]

Structural Elucidation and Spectroscopic Analysis

Confirming the molecular structure of a compound like 4-methoxyphenylacetaldehyde is not merely a matter of accepting a drawn structure; it requires rigorous verification through spectroscopic methods. Each technique provides a unique piece of the structural puzzle, and together they create a self-validating system of identification. For researchers, understanding this spectroscopic fingerprint is essential for reaction monitoring and quality control.

Molecular Structure Overview

The structure consists of a benzene ring substituted with a methoxy group (-OCH₃) and an acetaldehyde group (-CH₂CHO) at positions 1 and 4 (the para position), respectively.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2-(4-methoxyphenyl)acetaldehyde | 5703-26-4 [smolecule.com]
- 2. 4-Methoxyphenylacetaldehyde | C₉H₁₀O₂ | CID 79782 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Methoxyphenylacetaldehyde [webbook.nist.gov]
- 4. scent.vn [scent.vn]
- 5. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [Molecular structure and formula of 4-methoxyphenylacetaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346790#molecular-structure-and-formula-of-4-methoxyphenylacetaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com